

# A Comprehensive Technical Guide to the Physical Properties of Lithium Myristate

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## Compound of Interest

Compound Name: *Lithium myristate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **lithium myristate**. The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data in a clear, tabular format, alongside detailed experimental protocols for property determination.

## Core Physical and Chemical Properties

**Lithium myristate**, the lithium salt of myristic acid, presents as a white to yellowish waxy solid. [1] It is structurally composed of a long, nonpolar hydrocarbon tail and a polar carboxylate head, with a lithium cation. This amphiphilic nature underlies its key application as a surfactant and emulsifying agent.[2][3]

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **lithium myristate**, compiled from various sources for easy reference and comparison.

Property	Value	References
Molecular Formula	$C_{14}H_{27}LiO_2$	[4][5]
Molecular Weight	234.3 g/mol	[4][5]
Physical State	Solid, Dry Powder	[6]
Melting Point	220-221 °C	[5]
Boiling Point	319.6 °C (estimated)	[2][7]
Flash Point	144.8 °C (estimated)	[7]
Solubility in Water	405.2 mg/L at 25 °C (estimated)	[7]
Appearance	White to yellow waxy solid	[1]

## Experimental Protocols for Property Determination

While specific experimental data for **lithium myristate** is proprietary to various suppliers, the following are detailed, generalized methodologies for determining the key physical properties outlined above. These protocols are based on standard laboratory practices for organic salts and similar compounds.

### Determination of Melting Point

The melting point of **lithium myristate** can be accurately determined using a capillary melting point apparatus.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

**Procedure:**

- Ensure the **lithium myristate** sample is completely dry and finely powdered using a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end gently on a hard surface.[9]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 220 °C.
- Reduce the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The melting point is reported as this range.[10]

## Determination of Solubility in Water

The solubility of **lithium myristate** in water can be determined by the saturation shake-flask method.

**Apparatus:**

- Analytical balance
- Conical flasks with stoppers
- Constant temperature water bath or shaker
- Centrifuge
- Filtration apparatus (e.g., syringe filters with appropriate pore size)
- Analytical instrumentation for lithium quantification (e.g., Atomic Absorption Spectroscopy or Inductively Coupled Plasma - Optical Emission Spectrometry).

**Procedure:**

- Add an excess amount of **lithium myristate** to a series of conical flasks containing a known volume of deionized water.
- Place the flasks in a constant temperature shaker bath set at 25 °C.
- Shake the flasks for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspensions to settle.
- Centrifuge the samples to further separate the undissolved solid.
- Carefully withdraw an aliquot of the clear supernatant and filter it to remove any remaining solid particles.
- Dilute the filtered solution to a suitable concentration and analyze the lithium content using a calibrated analytical instrument.
- Calculate the concentration of **lithium myristate** in the saturated solution, which represents its solubility.

## Mandatory Visualizations

### Synthesis of Lithium Myristate

The following diagram illustrates a typical laboratory-scale synthesis of **lithium myristate** via a neutralization reaction between myristic acid and lithium hydroxide.

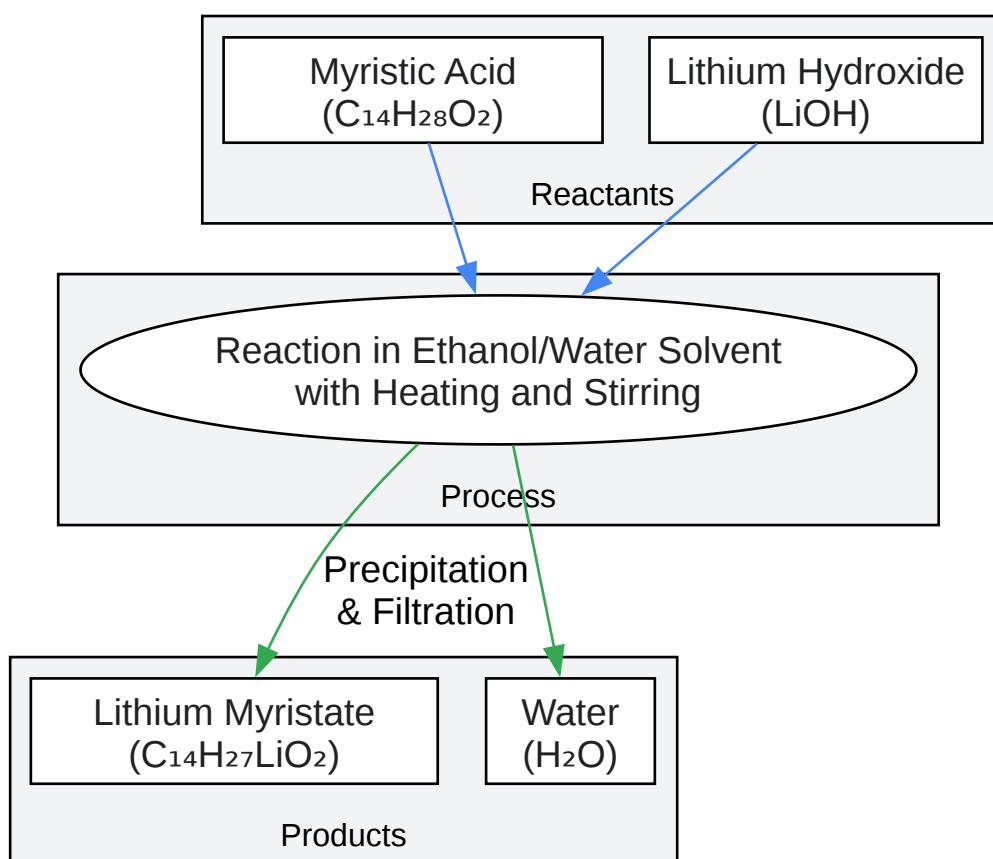


Diagram 1: Synthesis of Lithium Myristate

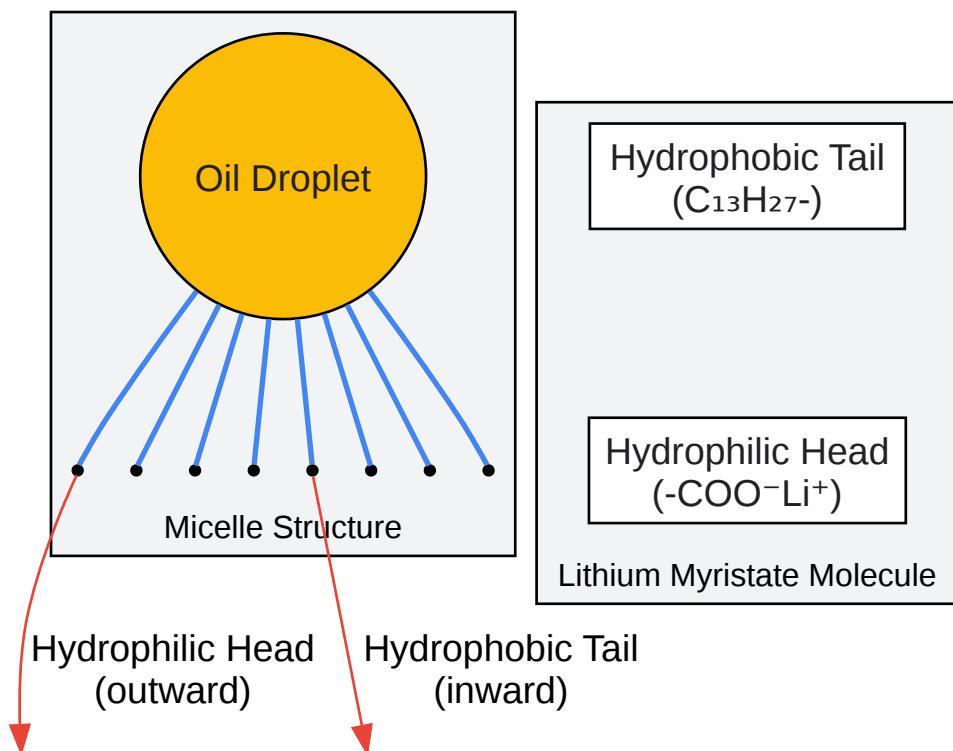


Diagram 2: Surfactant Action of Lithium Myristate

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